

Overcoming resistance to MCB-613 treatment in cancer cell lines

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Compound of Interest

Compound Name: MCB-613

Cat. No.: B608879

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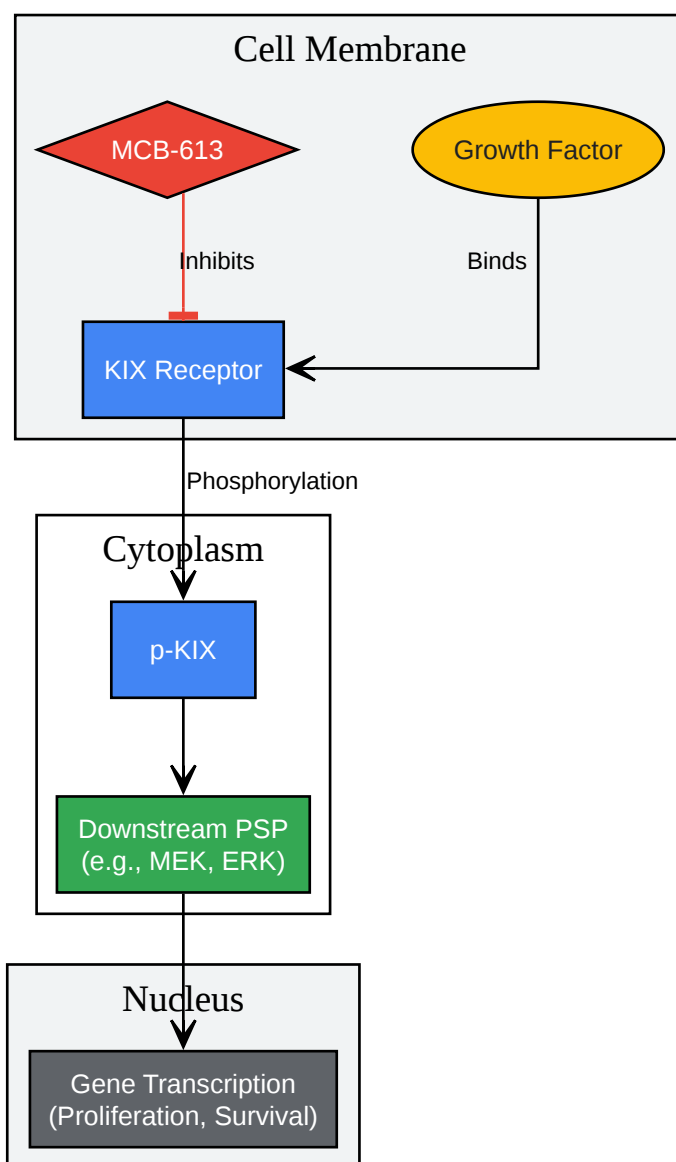
MCB-613 Technical Support Center

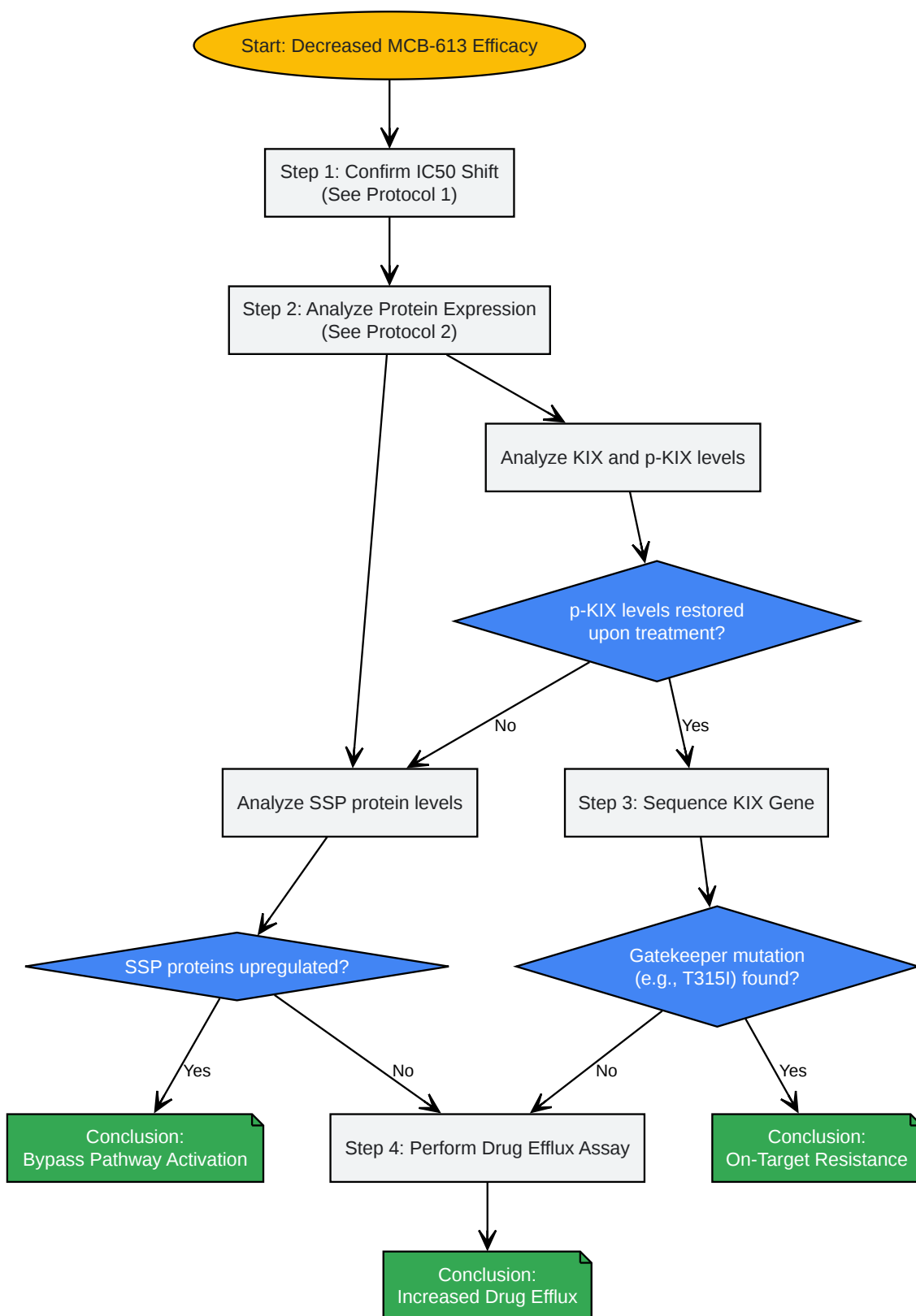
This guide provides troubleshooting advice and detailed protocols for researchers working with **MCB-613**, a selective inhibitor of the Kinase X (KIX) signaling pathway.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **MCB-613**?

MCB-613 is a potent, ATP-competitive inhibitor of Kinase X (KIX), a receptor tyrosine kinase crucial for the Proliferation Signaling Pathway (PSP). By binding to the ATP pocket of KIX, **MCB-613** prevents its autophosphorylation and subsequent activation of downstream effectors, leading to cell cycle arrest and apoptosis in KIX-dependent cancer cells.





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